

Application of Solvent Orange 14 in Polish Manufacturing: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent orange 14

Cat. No.: B1401462

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Orange 14, a diazo-based organic dye, is utilized as a colorant in the manufacturing of various solvent-based polishes, including those for shoes and floors.^[1] Its solubility in organic solvents and waxes, coupled with its insolubility in water, makes it a suitable candidate for coloring non-polar formulations.^{[1][2][3][4]} This document provides detailed application notes and experimental protocols for the incorporation and evaluation of **Solvent Orange 14** in polish manufacturing.

Chemical Properties of Solvent Orange 14

A summary of the key chemical and physical properties of **Solvent Orange 14** is presented in Table 1.

Property	Value	Reference
Chemical Name	1-(phenylazo)-2-naphthylamine	
C.I. Name	Solvent Orange 14	
CAS Number	6368-70-3	
Molecular Formula	C ₂₂ H ₁₇ N ₅	
Molecular Weight	351.40 g/mol	
Appearance	Dark red to orange powder	
Solubility	Insoluble in water; Soluble in ethanol, acetone, benzene, toluene, xylene, and oils.	
Melting Point	Approx. 120–130°C	

Application in Polish Formulations

Solvent Orange 14 imparts a stable and vibrant orange to reddish-brown hue to wax and solvent-based polishes. The dye is typically incorporated into the molten wax or dissolved in the solvent phase during the manufacturing process. The concentration of **Solvent Orange 14** in the final polish formulation can be adjusted to achieve the desired color intensity.

Recommended Concentration Range

The typical concentration of azo dyes, including **Solvent Orange 14**, in polish formulations ranges from 0.5% to 3.0% by weight.

Formulation Type	Recommended Dye Concentration (% w/w)	Reference
Solvent-Based Polish	0.5 - 1.0	
Wax-Based Polish	2.0 - 3.0	

Experimental Protocols

The following sections detail the protocols for preparing a solvent-based polish containing **Solvent Orange 14** and for evaluating its key performance characteristics.

Protocol 1: Formulation of a Solvent-Based Polish

This protocol describes the preparation of a 100g batch of a simple solvent-based orange polish.

Materials:

- Synthetic Wax Ester: 10.0 g
- Paraffin Wax: 15.0 g
- White Spirit (Mineral Spirits): 74.0 g
- **Solvent Orange 14**: 1.0 g
- Heating mantle with magnetic stirrer
- Beaker (250 mL)
- Thermometer
- Balance

Procedure:

- Weigh and add the synthetic wax ester and paraffin wax to the 250 mL beaker.
- Gently heat the waxes on the heating mantle to 80-90°C with continuous stirring until a homogenous molten mixture is obtained.
- In a separate container, weigh the white spirit and **Solvent Orange 14**.
- Slowly and carefully add the white spirit/dye mixture to the molten wax with vigorous stirring.
Caution: White spirit is flammable; ensure proper ventilation and avoid open flames.

- Maintain the temperature at 80-85°C and continue stirring for 15-20 minutes until the dye is completely dissolved and the mixture is uniform.
- Remove the beaker from the heat and allow it to cool to room temperature with gentle stirring to prevent phase separation.
- Pour the still-liquid polish into appropriate containers and allow it to solidify completely.

Protocol 2: Evaluation of Gloss

This protocol outlines the procedure for measuring the gloss of the prepared polish on a standardized surface.

Materials:

- Prepared polish
- Standardized black glass or smooth leather substrate
- Gloss meter with 60° geometry
- Polishing cloth (soft, lint-free)
- Applicator

Procedure:

- Apply a thin, even layer of the polish to the substrate using the applicator.
- Allow the polish to dry for the time specified in the product's instructions (e.g., 10 minutes).
- Buff the polished surface with the polishing cloth using consistent pressure and motion until a uniform shine is achieved.
- Calibrate the gloss meter according to the manufacturer's instructions using the supplied calibration standard.
- Take at least five gloss readings from different areas of the polished surface.

- Record the gloss values in Gloss Units (GU).
- Calculate the average and standard deviation of the gloss readings.

Protocol 3: Evaluation of Color Stability (Light Fastness)

This protocol provides a method for assessing the resistance of the polish color to fading upon exposure to light.

Materials:

- Polished substrates from Protocol 2
- Xenon arc lamp chamber (or a location with consistent, direct sunlight)
- Opaque cover
- Spectrophotometer or colorimeter
- Grey Scale for Color Change (ISO 105-A02)

Procedure:

- Measure the initial color of the polished substrates using a spectrophotometer, recording the CIELAB values (L, a, b*).
- Cover half of each polished substrate with the opaque cover.
- Place the substrates in the xenon arc lamp chamber for a specified duration (e.g., 24, 48, or 72 hours) or expose them to direct sunlight for an extended period (e.g., 7 days).
- After the exposure period, remove the substrates and the opaque covers.
- Visually assess the color change between the exposed and unexposed areas of each substrate using the Grey Scale for Color Change. A rating of 5 indicates no change, while a rating of 1 indicates a significant change.
- For a quantitative assessment, measure the CIELAB values of both the exposed and unexposed areas using the spectrophotometer.

- Calculate the color difference (ΔE) using the following formula: $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]}$ A higher ΔE value indicates a greater color change.

Visualizations

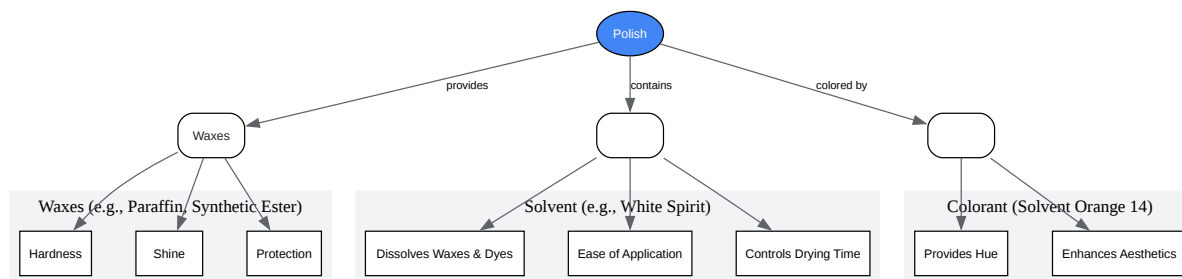
Experimental Workflow for Polish Formulation and Testing



[Click to download full resolution via product page](#)

Caption: Workflow for the formulation and performance testing of a solvent-based polish.

Logical Relationship of Polish Components



[Click to download full resolution via product page](#)

Caption: Interrelationship of the primary components in a solvent-based polish.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The testing of shoe care products [satra.com]
- 2. US4208213A - Shoe cream polish composition - Google Patents [patents.google.com]
- 3. SHOE POLISH DYES - UK Supplier - In stock - Buy Online [fastcolours.com]
- 4. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Application of Solvent Orange 14 in Polish Manufacturing: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1401462#application-of-solvent-orange-14-in-the-manufacturing-of-polishes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com